

An In-depth Technical Guide to Polyglyceryl-2 Caprate

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Compound of Interest

Compound Name: Polyglyceryl-2 caprate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Polyglyceryl-2 Caprate**, a synthetic compound of interest in various scientific and industrial applications, including cosmetics and potentially drug delivery systems. This document details its chemical and physical properties, synthesis, and key functionalities, presented in a manner suitable for technical professionals.

Core Chemical and Physical Properties

Polyglyceryl-2 Caprate is a non-ionic surfactant and emulsifier. It is synthesized from vegetable-derived raw materials, making it a biodegradable and toxicologically safe compound. [1] It is the monoester of capric acid with diglycerol.[1] Its structure, which combines a hydrophilic polyglycerol head with a lipophilic fatty acid tail, allows it to effectively reduce the interfacial tension between oil and water phases, making it an excellent emulsifier for creating stable oil-in-water (O/W) and water-in-oil (W/O) emulsions.[2][3]

The fundamental properties of **Polyglyceryl-2 Caprate** are summarized in the table below, providing a quick reference for its key identifiers and physical constants.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₃₂ O ₆	[2][3][4][5][6]
Molecular Weight	320.42 g/mol	[3][4][5][6][7]
IUPAC Name	[3-(2,3-dihydroxypropoxy)-2-hydroxypropyl] decanoate	[3][4][7]
CAS Number	156153-06-9	[1][2][3][5]
Appearance	Clear to yellowish liquid or waxy solid	[2]
Boiling Point	473.57 °C at 760 mmHg	[5]
Density	1.083 g/cm ³	[5]
Refractive Index	1.481	[5]
Solubility	Soluble in DMSO; Dispersible in oil and water	[3][8]

Synthesis of Polyglyceryl-2 Caprate

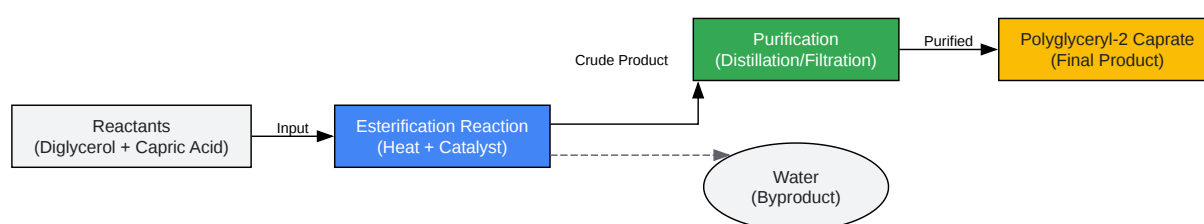
The primary method for synthesizing **Polyglyceryl-2 Caprate** is through the esterification of capric acid (also known as decanoic acid) with diglycerol.[3] Diglycerol is a polyol consisting of two glycerol units linked by an ether bond.

While specific reaction conditions can be optimized, the following outlines a general protocol for the synthesis of **Polyglyceryl-2 Caprate**.

- **Preparation of Reactants:** Diglycerol and capric acid are prepared in the desired molar ratios. The stoichiometry is controlled to favor the formation of the monoester.
- **Esterification Reaction:** The reactants are heated together in a reaction vessel. This process is typically conducted under controlled temperature and pressure to facilitate the reaction.[2] A catalyst, either acidic or enzymatic (e.g., lipase), is often employed to increase the reaction rate and yield.[3] During the reaction, hydroxyl groups from the diglycerol attack the carboxyl group of capric acid, forming an ester bond and releasing water as a byproduct.[3]

- Purification: Upon completion of the reaction, the mixture contains **Polyglyceryl-2 Caprate**, unreacted starting materials, and byproducts. The product is purified through methods such as distillation or filtration to remove these impurities and isolate the final compound for use.
[3]

The following diagram illustrates the key steps in the synthesis of **Polyglyceryl-2 Caprate** via esterification.



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A simplified workflow for the synthesis of **Polyglyceryl-2 Caprate**.

Key Applications and Functional Insights

Polyglyceryl-2 Caprate is a multifunctional ingredient with several properties relevant to research and development.

- Emulsification: Its primary function is to stabilize emulsions, which is critical in the formulation of creams, lotions, and other delivery systems where immiscible liquids must be combined into a homogenous product.[2][3]
- Skin Conditioning: It acts as a skin conditioning agent, enhancing hydration and providing a smooth feel without greasiness.[2]
- Antimicrobial Activity: Research has indicated that **Polyglyceryl-2 Caprate** exhibits antimicrobial properties, particularly against gram-positive bacteria.[1][3][8] This makes it a functional ingredient in formulations where microbial growth is a concern and has potential

applications in developing self-preserving formulations or topical products with deodorizing effects.[1][8]

Given its safety profile, biodegradability, and versatile physicochemical properties, **Polyglyceryl-2 Caprate** is a compound with significant potential beyond cosmetics, including in specialized emulsions for pharmaceutical and drug delivery applications.

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